

Safeguarding Your Research: A Comprehensive Guide to Handling GNE-495

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Compound of Interest

Compound Name: GNE-495

Cat. No.: B15607992

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **GNE-495**, a potent and selective MAP4K4 inhibitor. Adherence to these procedural, step-by-step guidelines is critical for minimizing risk and ensuring operational integrity.

GNE-495 is a chemical compound intended for laboratory research use.^{[1][2]} While comprehensive toxicological properties may not be fully investigated, the available Safety Data Sheet (SDS) indicates that **GNE-495** can cause skin irritation and serious eye irritation.^[3] Therefore, strict adherence to safety protocols is mandatory.

Hazard Identification and Classification

Understanding the potential hazards of **GNE-495** is the first step in safe handling. The compound is classified with the following hazards according to the Globally Harmonized System (GHS):

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Serious Eye Damage/Irritation	Category 2B	H320: Causes eye irritation

Source: MedchemExpress Safety Data Sheet[3]

Personal Protective Equipment (PPE)

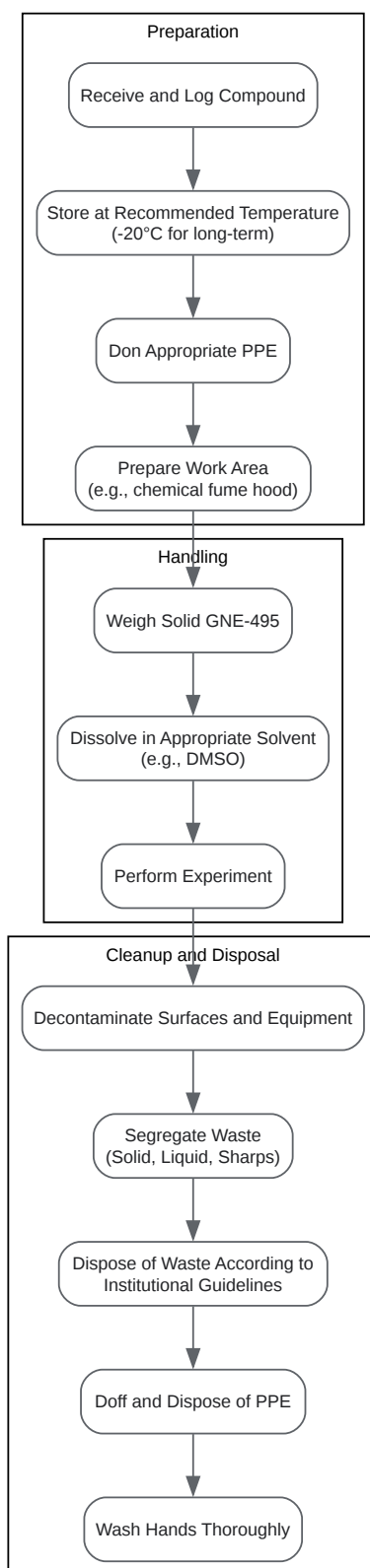
The use of appropriate Personal Protective Equipment (PPE) is the most critical line of defense against accidental exposure to **GNE-495**. The following table outlines the recommended PPE for various laboratory activities involving this compound.

Body Part	PPE	Standard	Specifications and Use
Eyes/Face	Safety Glasses with Side Shields or Goggles	ANSI Z87.1	Must be worn at all times when in the laboratory.
Face Shield	ANSI Z87.1	Recommended when there is a splash hazard, such as during bulk handling or solvent preparation.	
Hands	Chemical-Resistant Gloves	EN 374	Nitrile or neoprene gloves are recommended. Check for breakthrough times if prolonged contact is anticipated. Always inspect gloves for tears or holes before use.
Body	Laboratory Coat	A flame-resistant lab coat that is fully buttoned is required.	
Chemical-Resistant Apron	Recommended when handling larger quantities or when there is a significant splash risk.		
Respiratory	Not Generally Required	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator may be necessary	

based on a formal risk
assessment.

Experimental Workflow for Safe Handling

To ensure a systematic and safe approach to working with **GNE-495**, the following experimental workflow should be followed. This workflow covers the entire process from receiving the compound to the final disposal of waste.



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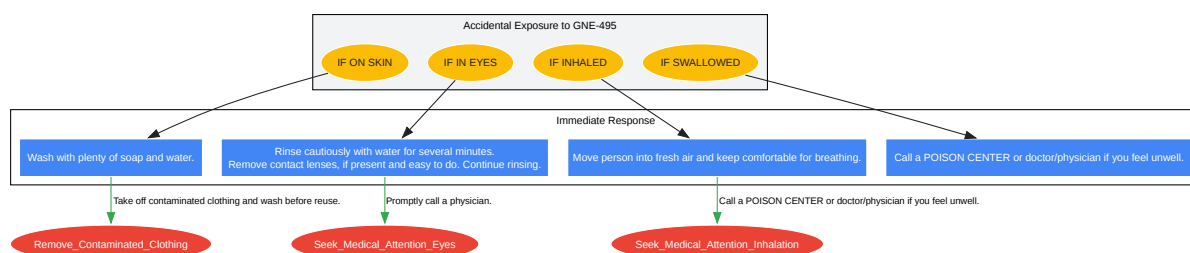
Caption: A step-by-step workflow for the safe handling of **GNE-495**.

Detailed Experimental Protocols

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound in your chemical inventory system.
- Store **GNE-495** in a cool, dry, and dark place. For long-term storage (months to years), it is recommended to store it at -20°C.[4]
- Perform all weighing and handling of solid **GNE-495** within a chemical fume hood to avoid inhalation of any dust particles.
- Use appropriate tools (e.g., anti-static spatulas) to handle the powder.
- When dissolving, add the solvent slowly to the compound to prevent splashing. **GNE-495** is soluble in DMSO.[5]
- Solid Waste: Collect any solid waste, including contaminated gloves, weigh boats, and paper towels, in a designated, sealed container labeled "Hazardous Chemical Waste."
- Liquid Waste: Collect all liquid waste containing **GNE-495** in a sealed, properly labeled, and compatible waste container. Do not pour down the drain.[3]
- Sharps: Any contaminated sharps (needles, pipette tips) must be disposed of in a designated sharps container.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

Emergency Procedures: Accidental Exposure

In the event of accidental exposure, immediate and appropriate first aid is crucial. The following diagram outlines the necessary steps to take for different types of exposure.



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Caption: Emergency procedures for accidental exposure to **GNE-495**.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **GNE-495**, fostering a secure and productive research environment. Always refer to the most current Safety Data Sheet for **GNE-495** before use.

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